

# mass spectrometry fragmentation pattern of 5-Chloro-2-methyl-3-nitrobenzaldehyde

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## Compound of Interest

Compound Name: 5-Chloro-2-methyl-3-nitrobenzaldehyde

CAS No.: 1613329-99-9

Cat. No.: B3177416

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Technical Guide: Mass Spectrometry Fragmentation of **5-Chloro-2-methyl-3-nitrobenzaldehyde**

## Executive Summary & Comparison Strategy

In the synthesis of polysubstituted aromatic intermediates, distinguishing regioisomers is a critical quality attribute. **5-Chloro-2-methyl-3-nitrobenzaldehyde** (CAS: 82477-67-6) presents a unique structural challenge due to the specific "ortho-ortho" arrangement of its substituents.

Unlike its isomers (e.g., 4-nitro or 6-nitro variants), this molecule possesses two distinct ortho interactions:

- C1-Aldehyde / C2-Methyl
- C2-Methyl / C3-Nitro

This guide provides a predictive fragmentation analysis based on electron ionization (EI) mechanisms.<sup>[1][2][3]</sup> We compare the target compound against a theoretical non-ortho isomer

to demonstrate how Ortho Effects serve as the primary diagnostic tool for structural validation.

## Experimental Protocol (GC-MS)

To replicate the fragmentation patterns described below, the following standardized GC-MS protocol is recommended. This setup ensures sufficient thermal stability for the nitro group while maximizing ionization efficiency.

Instrument: Agilent 7890B GC / 5977B MSD (or equivalent)

| Parameter    | Setting                           | Rationale                                                                    |
|--------------|-----------------------------------|------------------------------------------------------------------------------|
| Column       | DB-5ms UI (30m x 0.25mm x 0.25µm) | Low-bleed phase essential for detecting trace fragments.                     |
| Inlet Temp   | 250°C                             | High enough to volatilize, low enough to prevent thermal degradation of<br>. |
| Carrier Gas  | Helium @ 1.0 mL/min               | Constant flow for reproducible retention times.                              |
| Oven Program | 80°C (1 min)                      | Rapid ramp preserves peak shape for polar nitro-aldehydes.                   |
|              | 20°C/min                          |                                                                              |
|              | 280°C (5 min)                     |                                                                              |
| Ionization   | Electron Impact (EI) @ 70 eV      | Standard energy for library comparison.                                      |
| Source Temp  | 230°C                             | Prevents condensation of high-boiling aromatics.                             |
| Scan Range   | m/z 40 – 300                      | Covers molecular ion and all diagnostic low-mass fragments.                  |

## Fragmentation Analysis & Mechanism

The mass spectrum of **5-Chloro-2-methyl-3-nitrobenzaldehyde** (

, MW

199.5) is defined by three competing pathways.

## The Molecular Ion ( )

- $m/z$  199 (100%) &  $m/z$  201 (32%): The presence of a single chlorine atom dictates a characteristic 3:1 intensity ratio. This cluster confirms the molecular formula and the presence of chlorine.

## Pathway A: The Nitro-Methyl Ortho Effect (Diagnostic)

This is the most critical pathway for distinguishing the 2-methyl-3-nitro substitution pattern.

- Mechanism: A hydrogen atom transfers from the C2-Methyl group to the oxygen of the C3-Nitro group via a 6-membered transition state.
- Result: Loss of a hydroxyl radical ( , 17 Da).
- Diagnostic Peak:  $m/z$  182 (and  $m/z$  184).
- Note: Isomers where the nitro and methyl groups are meta or para (e.g., 5-chloro-2-methyl-4-nitrobenzaldehyde) cannot undergo this transition and will lack a significant M-17 peak.

## Pathway B: The Aldehyde Cleavage

Typical of benzaldehydes,

-cleavage occurs at the carbonyl carbon.

- Loss of H ( ):  
): Forms the acylium ion .
  - Peak:  $m/z$  198.

- Loss of Formyl ( $\text{CHO}$ ): Loss of 29 Da.
  - Peak:  $m/z$  170.

## Pathway C: Nitro Group Scission

Standard nitroaromatic fragmentation involves the loss of

or

[\[2\]](#)

- Loss of  $\text{NO}_2$  (46 Da): Forms the unstable aryl cation.
  - Peak:  $m/z$  153.
- Rearrangement: Nitro groups can rearrange to nitrite esters ( $\text{ONO}_2$ ) followed by loss of  $\text{NO}_2$  (30 Da).
  - Peak:  $m/z$  169.

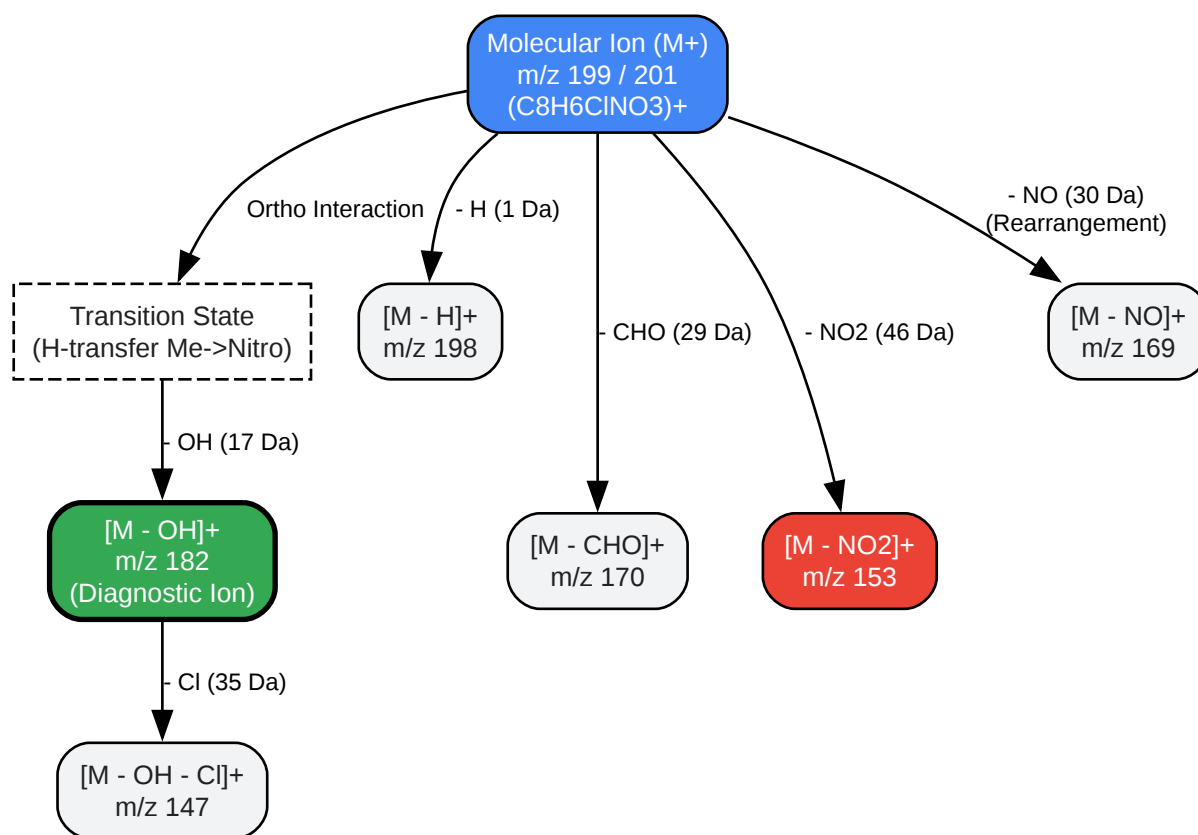
## Comparative Analysis: Target vs. Isomer

This table contrasts the target molecule with a hypothetical isomer (5-Chloro-2-methyl-4-nitrobenzaldehyde) to illustrate identification logic.

| Feature            | Target: 5-Chloro-2-methyl-3-nitro | Alternative: 5-Chloro-2-methyl-4-nitro | Interpretation                                                          |
|--------------------|-----------------------------------|----------------------------------------|-------------------------------------------------------------------------|
| Ortho Relationship | Methyl (C2)<br>Nitro (C3)         | None (Methyl C2<br>Nitro C4)           | Primary Differentiator                                                  |
| Diagnostic Ion     | m/z 182                           | Absent / Negligible                    | The "Ortho Effect" is specific to the 2,3-substitution.                 |
| Base Peak          | Likely m/z 182 or 153             | Likely m/z 153 ( )                     | Target stabilizes via H-transfer; Isomer fragments via direct cleavage. |
| Molecular Ion      | m/z 199/201 (Strong)              | m/z 199/201 (Strong)                   | Identical – cannot distinguish by MW alone.                             |
| Aldehyde Loss      | m/z 170 ( )                       | m/z 170 ( )                            | Common to both isomers.                                                 |

## Visualization of Fragmentation Pathways

The following diagram maps the specific fragmentation logic for **5-Chloro-2-methyl-3-nitrobenzaldehyde**.



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Caption: Primary fragmentation pathways of **5-Chloro-2-methyl-3-nitrobenzaldehyde**. The green node highlights the diagnostic "Ortho Effect" ion.

## References

- NIST Mass Spectrometry Data Center. "Electron Ionization Mass Spectrometry of Ortho-Nitrotoluene Derivatives." NIST Chemistry WebBook, SRD 69. [\[Link\]](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. John Wiley & Sons. (Referencing "Ortho Effects" in Mass Spectrometry).
- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra. University Science Books.

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## Sources

- 1. [pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- 2. The ei ms of ortho nitrotoluene mw= 137 shows the large fragment ion at m.. [askfilo.com]
- 3. [pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
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